

Diethyl 2,5-Dibromoterephthalate molecular weight and formula

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Compound of Interest

Compound Name: Diethyl 2,5-Dibromoterephthalate

Cat. No.: B098124

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An In-depth Technical Guide on **Diethyl 2,5-Dibromoterephthalate**: Physicochemical Properties

This guide provides essential information regarding the molecular formula and weight of **Diethyl 2,5-Dibromoterephthalate**, a chemical compound relevant to researchers, scientists, and professionals in drug development and materials science.

Core Physicochemical Data

The fundamental properties of **Diethyl 2,5-Dibromoterephthalate** are summarized below. This data is crucial for stoichiometric calculations, analytical characterization, and experimental design.

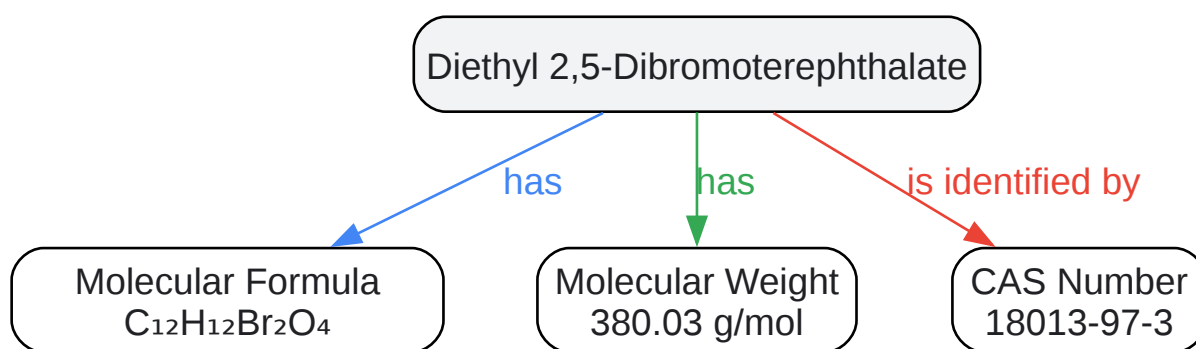
Property	Value	Source
Molecular Formula	C ₁₂ H ₁₂ Br ₂ O ₄	[1][2][3][4]
Molecular Weight	380.03 g/mol	[2][3]
CAS Number	18013-97-3	[2][4]
Appearance	White to almost white powder or crystals	[5]
Melting Point	127.0 to 131.0 °C	[3][6]

Experimental Protocols & Signaling Pathways

Diethyl 2,5-dibromoterephthalate is a chemical intermediate and building block used in organic synthesis. As such, it does not possess inherent biological signaling pathways that would be characterized in drug development research. Experimental protocols would typically relate to its synthesis or its use as a reactant in the formation of more complex molecules, such as metal-organic frameworks (MOFs) or polymers. Detailed methodologies for its synthesis can be found in the chemical literature by referencing its CAS number (18013-97-3).

Logical Relationship of Compound Properties

The following diagram illustrates the direct relationship between the compound's identity and its fundamental physicochemical properties.



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